

Essential Safety and Operational Guide for Handling Bax Inhibitor Peptide V5

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Compound of Interest

Compound Name: Bax inhibitor peptide V5

Cat. No.: B549479

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Bax inhibitor peptide V5**. The following procedural guidance is intended to ensure safe laboratory practices and proper management of this bioactive peptide.

Hazard Identification and Personal Protective Equipment

Bax inhibitor peptide V5 is a synthetic peptide that requires careful handling due to its potential hazards. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.^{[1][2][3]} Different suppliers have slightly varying classifications of the hazards associated with this peptide, so it is crucial to consult the specific Safety Data Sheet (SDS) for the product you are using.

Summary of Potential Hazards:

Hazard Classification	Description	Source
Acute Oral Toxicity (Category 4)	Harmful if swallowed.[1][2]	[1][2]
Skin Corrosion/Irritation (Category 2)	Causes skin irritation.[2]	[2]
Serious Eye Damage/Irritation (Category 2A)	Causes serious eye irritation. [2]	[2]
Specific Target Organ Toxicity, Single Exposure (Category 3)	May cause respiratory irritation.[2]	[2]
Acute Aquatic Toxicity (Category 1)	Very toxic to aquatic life.[1]	[1]
Chronic Aquatic Toxicity (Category 1)	Very toxic to aquatic life with long lasting effects.[1]	[1]

Recommended Personal Protective Equipment (PPE):

A comprehensive approach to personal protection is essential when handling **Bax inhibitor peptide V5**. This includes the use of appropriate engineering controls, such as a chemical fume hood or other well-ventilated area, especially when working with the powdered form to avoid dust and aerosol formation.[1][2][4]

PPE Category	Recommendation	Source
Eye Protection	Safety goggles with side-shields are required to prevent eye contact. ^{[1][2]}	^{[1][2]}
Hand Protection	Wear protective gloves. The specific material and thickness should be chosen based on the solvent being used and the duration of handling. It is recommended to consult with the glove manufacturer for specific breakthrough times.	^{[1][2]}
Skin and Body Protection	An impervious lab coat or other protective clothing should be worn to prevent skin contact. ^{[1][2]}	^{[1][2]}
Respiratory Protection	A suitable respirator should be used when handling the powder or if there is a risk of aerosol generation. ^{[1][2]} The specific type of respirator will depend on the potential exposure concentration.	^{[1][2]}

Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of **Bax inhibitor peptide V5** and to ensure the safety of laboratory personnel.

Storage Conditions:

Form	Recommended Storage Temperature	Additional Recommendations	Source
Lyophilized Powder	-20°C for long-term storage.[5][6] May be stable for weeks to months at room temperature.[6]	Store in a tightly sealed container, protected from light and moisture.[6][7] Allow the container to equilibrate to room temperature in a desiccator before opening to prevent condensation.[6][7]	[5][6][7]
In Solution	-20°C or -80°C.[5] It is recommended to use solutions within a month if stored at -20°C and within six months if stored at -80°C.[5]	Avoid repeated freeze-thaw cycles.[6] For maximum stability, peptide solutions should be frozen and stored frozen.[6] Aqueous solutions should not be stored for more than one day.[8]	[5][6][8]

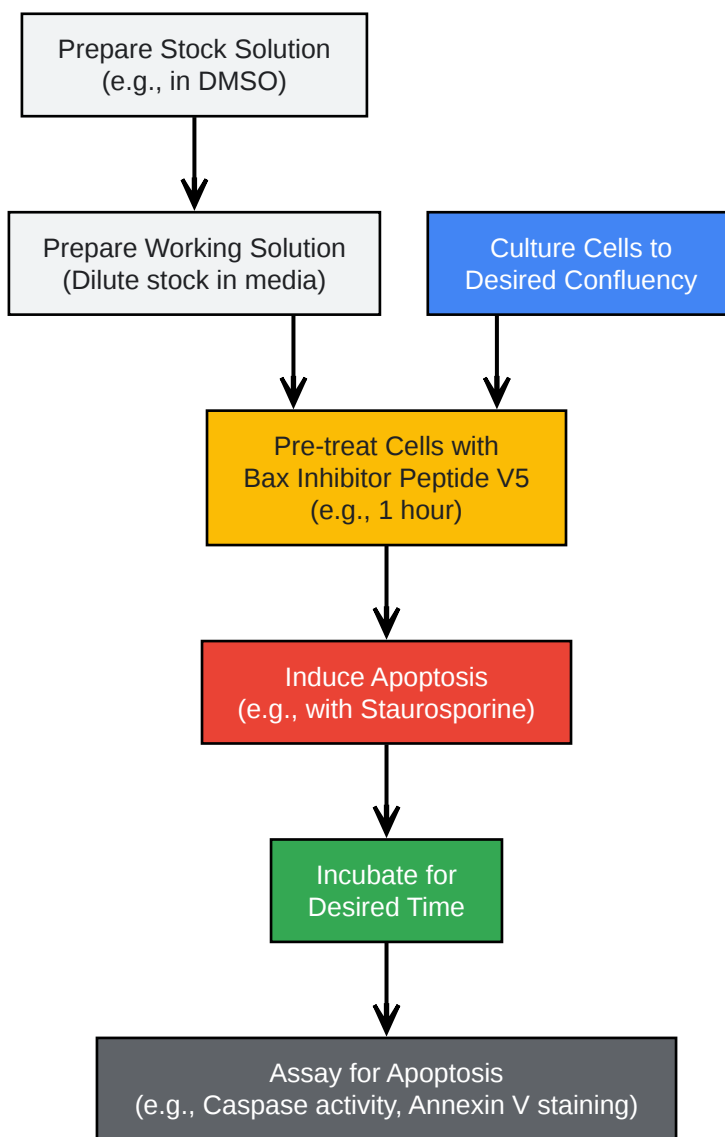
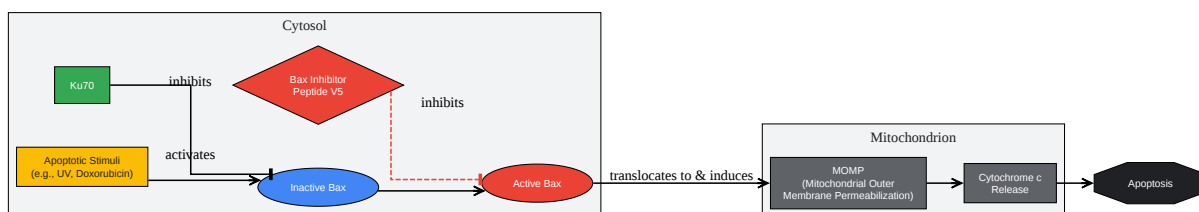
Solubility:

Solvent	Approximate Solubility	Source
DMSO	≥ 27 mg/mL	[9]
Ethanol	~20 mg/mL	[8]
Dimethyl formamide (DMF)	~15 mg/mL	[8]
PBS (pH 7.2)	~10 mg/mL	[8]
Water	Soluble to 1 mg/ml	

Experimental Protocols and Mechanism of Action

Bax inhibitor peptide V5 is a cell-permeable pentapeptide that functions by inhibiting the pro-apoptotic protein Bax.[10] It is designed from the Bax-binding domain of Ku70 and acts by preventing the conformational change and translocation of Bax to the mitochondria, thereby inhibiting Bax-mediated apoptosis.[10]

Mechanism of Action:



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